

# Application Notes and Protocols for DG013B in Cell-Based Antigen Presentation Assays

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## Compound of Interest

Compound Name: DG013B

Cat. No.: B15577043

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## Introduction

The presentation of antigenic peptides by Major Histocompatibility Complex (MHC) class I molecules on the cell surface is a critical step in the adaptive immune response to intracellular pathogens and malignancies. This process is tightly regulated by a series of enzymes, including the endoplasmic reticulum aminopeptidases ERAP1 and ERAP2. These enzymes are responsible for trimming the N-terminus of peptide precursors to the optimal length for binding to MHC class I molecules. However, in some cases, these aminopeptidases can also destroy potential T-cell epitopes by over-trimming them.<sup>[1]</sup>

**DG013B** is a rationally designed inhibitor of ERAP1 and ERAP2.<sup>[1]</sup> By blocking the activity of these enzymes, **DG013B** can modulate the peptide repertoire presented by MHC class I molecules, leading to an enhanced presentation of certain tumor or viral antigens.<sup>[1]</sup> This enhanced presentation can subsequently lead to a more robust cytotoxic T-lymphocyte (CTL) response against antigen-expressing cells.<sup>[1]</sup> These application notes provide a detailed protocol for utilizing **DG013B** in cell-based antigen presentation assays to evaluate its effect on the presentation of a model antigen.

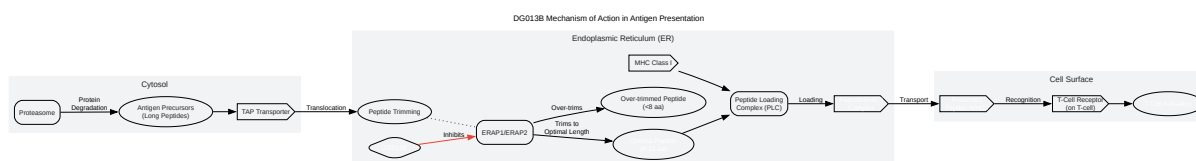
## Principle of the Method

This protocol describes a cell-based assay to measure the enhancement of antigen presentation by **DG013B**. The assay utilizes a murine colon carcinoma cell line, CT26, which expresses the H-2Ld MHC class I allele.[2] These cells are transiently transfected with a minigene encoding a model tumor antigen epitope, GSW11, fused to a signal peptide that directs its translocation into the endoplasmic reticulum.

Following transfection, the CT26 cells are treated with **DG013B**. The presentation of the GSW11 epitope on the surface of the CT26 cells is then detected by co-culturing them with a GSW11-specific, lacZ-inducible T-cell hybridoma, CCD2Z. Activation of the T-cell hybridoma through T-cell receptor (TCR) engagement with the GSW11/H-2Ld complex leads to the expression of the  $\beta$ -galactosidase enzyme (lacZ). The amount of lacZ produced is proportional to the extent of T-cell activation and can be quantified colorimetrically using a substrate like chlorophenol red- $\beta$ -D-galactopyranoside (CPRG). An increase in the colorimetric signal in the presence of **DG013B** indicates enhanced antigen presentation.

## Signaling Pathway and Experimental Workflow

### Signaling Pathway of DG013B-mediated Antigen Presentation Enhancement

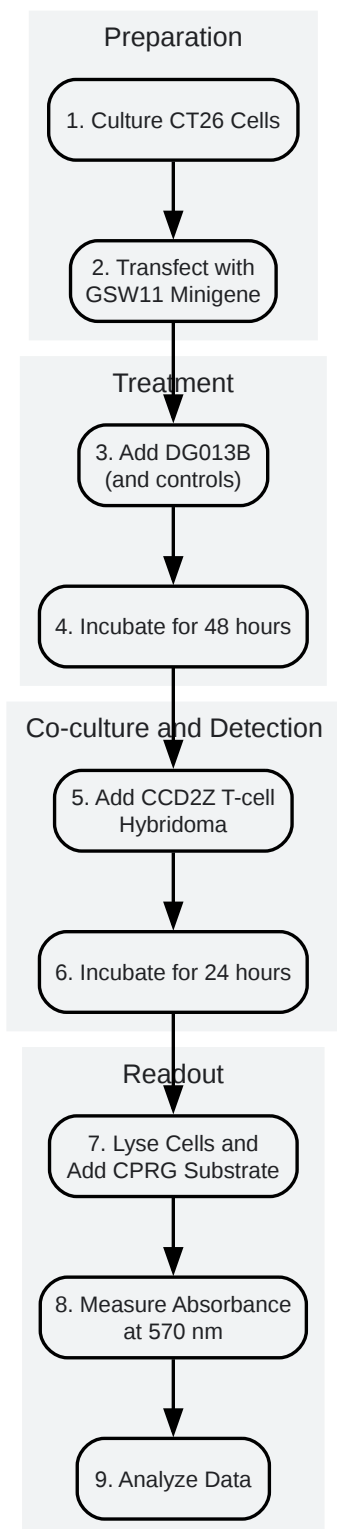


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Caption: **DG013B** inhibits ERAP1/ERAP2, preventing peptide over-trimming.

## Experimental Workflow for Assessing **DG013B** Activity

## Experimental Workflow for DG013B Cell-Based Assay

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## References

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- 2. Immunomic, genomic and transcriptomic characterization of CT26 colorectal carcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for DG013B in Cell-Based Antigen Presentation Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577043/docs#application-notes-and-protocols-for-dg013b-in-cell-based-antigen-presentation-assays>]

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